

Introduction: The Role of Rigid-Rod Arylethynylenes

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Compound of Interest

Compound Name: 1,3,5-Tris((4-bromophenyl)ethynyl)benzene

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In the design of advanced molecular assemblies, Metal-Organic Frameworks (MOFs), Covalent Organic Frameworks (COFs), and photonic devices, the selection of structural linkers dictates the operational limits of the final material. tBPEB (1,4-bis(p-tert-butylphenylethynyl)benzene) is a highly conjugated, rigid-rod arylethynylene derivative highly valued for its extended

-electron conjugation and luminescence[1].

Compared to its unsubstituted parent molecule, BPEB (1,4-bis(phenylethynyl)benzene, also known as DEB), tBPEB incorporates bulky tert-butyl groups. These aliphatic additions serve a critical function: they enhance solubility and prevent dense

stacking, which is vital for synthesizing highly emissive fluorophores[2]. However, these structural modifications fundamentally alter the molecule's thermal stability profile.

Understanding these thermal boundaries via Thermogravimetric Analysis (TGA) is essential for researchers evaluating tBPEB against alternative linkers.

Part 1: Causality in TGA Experimental Design

Thermogravimetric Analysis (TGA) is the definitive analytical technique for determining the thermal decomposition temperature (

) of organic linkers. To generate trustworthy, reproducible data, the experimental design must account for the unique physical properties of arylethynyls:

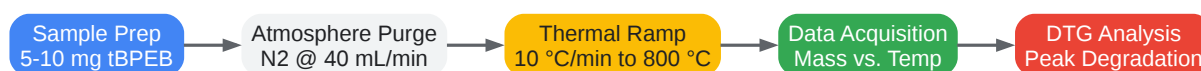
- Atmosphere Selection (Pyrolysis vs. Oxidation): TGA must be performed under an inert nitrogen () atmosphere to isolate pure thermal degradation (pyrolysis) from thermo-oxidative combustion[3]. Introducing oxygen would prematurely artificially lower the through oxidative cleavage.
- Volatility vs. True Degradation: Unsubstituted BPEB (DEB) exhibits significant sublimation before true molecular cleavage, showing an apparent mass loss in TGA as early as 220 °C[4]. The tert-butyl groups in tBPEB increase the molecular weight and steric bulk, effectively suppressing this sublimation. Ironically, this allows tBPEB to demonstrate a higher apparent thermal stability in TGA before true C-C bond cleavage occurs.
- Crucible Material: Alumina () crucibles are strictly preferred over platinum. Platinum can act as a catalyst, inadvertently lowering the activation energy required for the thermal crosslinking of the alkyne triple bonds, thereby skewing the degradation profile.

Part 2: Self-Validating TGA Protocol for tBPEB

This step-by-step methodology strictly adheres to the parameters outlined in the[5].

- Sample Preparation: Accurately weigh 5.0 to 10.0 mg of tBPEB powder into a pre-tared alumina crucible.
 - Causality: Keeping the sample mass low minimizes internal thermal gradients, ensuring uniform heat distribution and preventing delayed mass-loss readings.
- Instrument Purge: Load the crucible into the TGA furnace and purge with ultra-high-purity at a flow rate of 40 mL/min for 15 minutes prior to heating.
 - Causality: This completely flushes residual oxygen from the chamber, preventing premature oxidative combustion of the tert-butyl groups.

- Isothermal Hold: Heat the furnace to 50 °C and hold isothermally for 10 minutes.
 - Causality: This step drives off any surface-bound moisture or residual synthesis solvents without triggering structural degradation.
- Thermal Ramp: Initiate a constant heating rate () of 10 °C/min from 50 °C to 800 °C.
 - Causality: A 10 °C/min rate provides the optimal balance; faster rates cause thermal lag (artificially inflating), while slower rates broaden the derivative peaks, reducing resolution.
- Data Extraction: Calculate the first derivative of the mass loss curve (DTG) to precisely identify the peak degradation temperatures.



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Fig 1. Standardized TGA experimental workflow for arylethynylene linkers.

Part 3: Comparative Thermal Stability Data

When selecting a linker for high-temperature applications, it is critical to compare tBPEB against both its parent molecule and standard carboxylate linkers used in framework materials.

Linker	Chemical Name	(°C)	Peak Degradation (°C, DTG)	Char Yield at 800 °C (%)	Primary Failure Mechanism
tBPEB	1,4-bis(p-tert-butylphenylethynyl)benzene	~290	~310	~25	Aliphatic tert-butyl radical cleavage
BPEB (DEB)	1,4-bis(phenylethynyl)benzene	~220*	~325	~30	Sublimation followed by alkyne crosslinking
BDC	1,4-Benzenedicarboxylic acid	~400	~415	~15	Decarboxylation
BPDC	Biphenyl-4,4'-dicarboxylic acid	~420	~440	~30	Decarboxylation

*Note: BPEB (DEB) exhibits an artificially low

in TGA due to high volatility and sublimation prior to true thermal decomposition[4].

Performance Analysis: While standard rigid linkers like BDC and BPDC offer superior absolute thermal stability (surviving up to 400 °C), they lack the extended alkyne conjugation required for specific photonic or hydrogen-gettering applications. Between the arylethynylenes, tBPEB offers a more stable operational window in open systems than BPEB, as its bulky groups prevent early-stage mass loss via sublimation.

Part 4: Structural and Mechanistic Insights

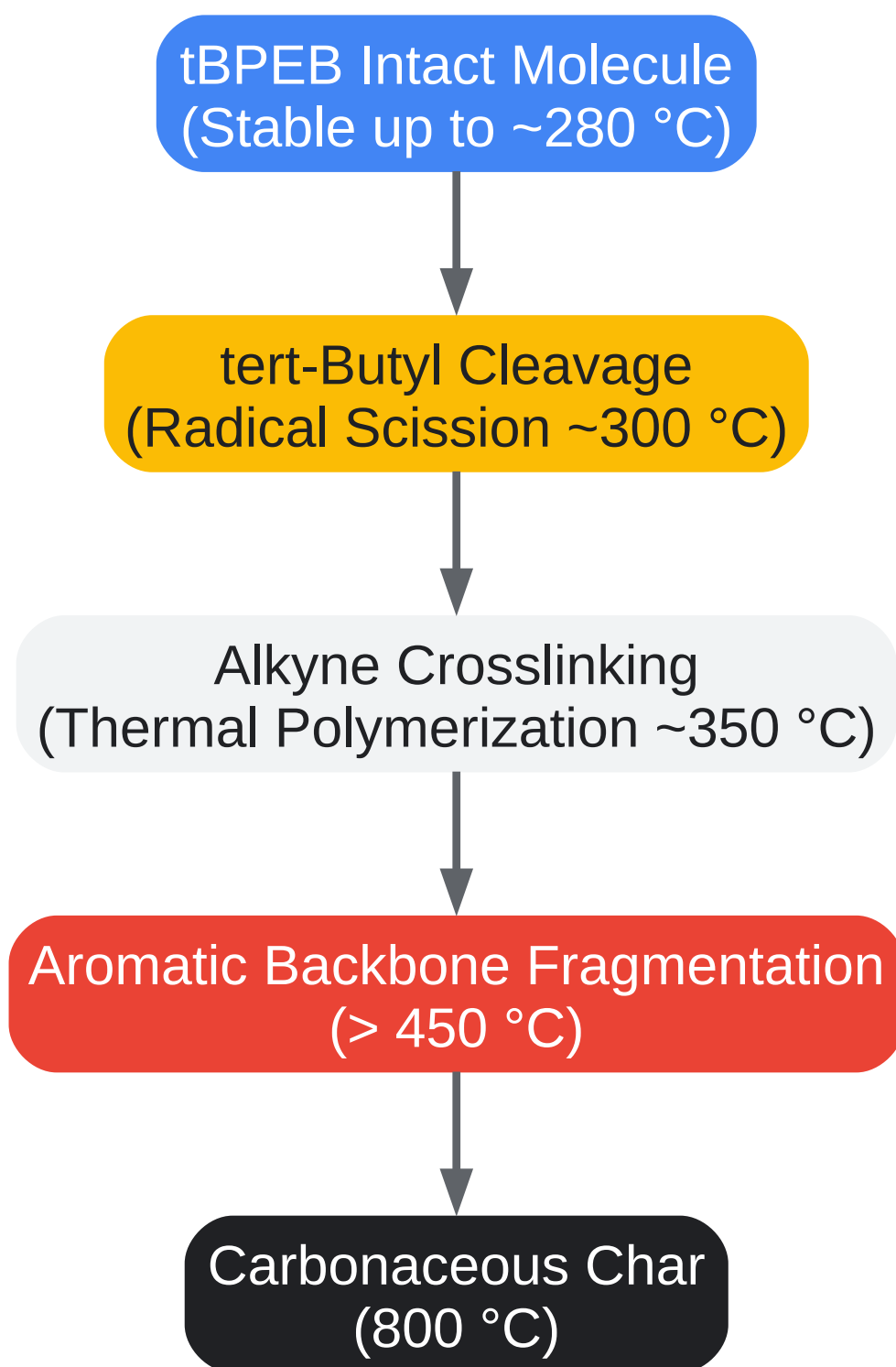
The thermal degradation of tBPEB is not a single catastrophic event but a sequential multi-stage breakdown. Unlike standard carboxylate linkers (like BDC) which fail via sudden decarboxylation, tBPEB degrades through distinct chemical phases:

- Aliphatic Cleavage: The weakest links in tBPEB are the

and

carbon bonds of the tert-butyl groups. Under thermal stress, these cleave homolytically around 290–310 °C, generating volatile aliphatic radicals.

- **Alkyne Crosslinking:** As temperatures exceed 350 °C, the internal alkyne triple bonds undergo thermal polymerization. This crosslinking forms a transient, highly stable polyaromatic network, temporarily slowing the rate of mass loss.
- **Backbone Fragmentation:** Above 450 °C, the thermal energy surpasses the dissociation energy of the rigid aromatic backbone, leading to complete fragmentation and the formation of a residual carbonaceous char.



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Fig 2. Sequential thermal degradation pathway of tBPEB under inert atmosphere.

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